

α -Methyl-1H-imidazole-1-ethanol: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: *alpha-Methyl-1H-imidazole-1-ethanol*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

α -Methyl-1H-imidazole-1-ethanol is a heterocyclic organic compound of interest in pharmaceutical research and development. Understanding its solubility in various solvents is a critical preliminary step in drug discovery, formulation development, and various other chemical processes. This technical guide provides a comprehensive overview of the available solubility information and presents a detailed experimental protocol for determining the solubility of α -Methyl-1H-imidazole-1-ethanol in different solvents.

Data Presentation: Solubility of α -Methyl-1H-imidazole-1-ethanol

A thorough review of publicly available scientific literature and chemical databases indicates a lack of specific quantitative solubility data for α -Methyl-1H-imidazole-1-ethanol in common solvents. While the parent compound, imidazole, is known to be highly soluble in water and other polar solvents, specific numerical values for this derivative are not readily available. Chemical safety data sheets for α -Methyl-1H-imidazole-1-ethanol explicitly state "no data available" for solubility.

Given the absence of published data, experimental determination is necessary to quantify the solubility of this compound. The following sections provide a detailed methodology for researchers to perform such a determination.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a solid compound in a given solvent. This method is considered the gold standard for its reliability and reproducibility.

1. Materials and Equipment:

- α -Methyl-1H-imidazole-1-ethanol (high purity)
- Selected solvents (e.g., water, methanol, ethanol, acetone, acetonitrile, etc.) of analytical grade
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 10 mL glass vials)
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μ m PTFE or other solvent-compatible material)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., High-Performance Liquid Chromatography with UV detector (HPLC-UV), Gas Chromatography (GC), or a calibrated UV-Vis spectrophotometer)

2. Procedure:

- Preparation of Supersaturated Solutions:

- Accurately weigh an excess amount of α -Methyl-1H-imidazole-1-ethanol and add it to a vial. The exact amount should be more than what is expected to dissolve.
- Add a known volume of the desired solvent to the vial.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The presence of undissolved solid material at the end of this period is crucial.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 1-2 hours) to allow the excess solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles. This step is critical to prevent overestimation of solubility.
- Quantification:
 - Accurately dilute the filtered sample with the appropriate solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC-UV) to determine the concentration of α -Methyl-1H-imidazole-1-ethanol.
 - Prepare a calibration curve using standard solutions of known concentrations of α -Methyl-1H-imidazole-1-ethanol to accurately quantify the sample concentration.
- Data Analysis:

- Calculate the solubility of α -Methyl-1H-imidazole-1-ethanol in the solvent at the specified temperature, expressing the result in appropriate units (e.g., mg/mL, g/100 mL, or mol/L).

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of α -Methyl-1H-imidazole-1-ethanol.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com